

Technical Support Center: Bromofumaric Acid Handling & Stability

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Compound of Interest

Compound Name: Bromofumaric acid

CAS No.: 644-80-4

Cat. No.: B1361242

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Topic: Moisture Sensitivity & Hydrolytic Stability of **Bromofumaric Acid** Document ID: BFA-TDS-004 Audience: Medicinal Chemists, Process Engineers, Formulation Scientists

Executive Summary: The Moisture Paradox

While **Bromofumaric acid** is structurally related to the robust Fumaric acid, the presence of the vinylic bromine atom introduces a specific hydrolytic instability that is often overlooked. Unlike simple carboxylic acids, **Bromofumaric acid** is susceptible to dehydrohalogenation (elimination of HBr) when exposed to moisture and heat, rather than simple hydration.

Critical Quality Attribute (CQA):

- Primary Risk: Elimination of Hydrogen Bromide (HBr).[1]
- Trigger: Aqueous solution + Heat (>50°C) or prolonged storage in humid conditions.
- Consequence: Acidification of samples, formation of Acetylenedicarboxylic acid (ADCA), and subsequent degradation into oxaloacetic acid derivatives.

Scientific Grounding: The Degradation Mechanism

To troubleshoot effectively, one must understand the causality of degradation. **Bromofumaric acid** does not merely "absorb" water; it chemically reacts under stress.

The Dehydrohalogenation Pathway

In the presence of water and thermal energy, **Bromofumaric acid** undergoes an elimination reaction. The bromine atom and a vicinal hydrogen are removed, releasing corrosive HBr and forming the transient Acetylenedicarboxylic acid. This intermediate is highly reactive and rapidly hydrates to form keto-acids.



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Figure 1: The elimination of HBr is the rate-limiting step in moisture-induced degradation, leading to sample acidification and purity loss.

Troubleshooting Guide & FAQ

Section A: Synthesis & Purification Issues

Q1: I attempted to recrystallize **Bromofumaric acid** from boiling water, but the yield was low and the product turned yellow. Why? Diagnosis: Thermal Hydrolysis. Explanation: Unlike Fumaric acid, **Bromofumaric acid** is unstable in boiling water. The high temperature accelerates the elimination of HBr (dehydrohalogenation) [1]. The yellow color likely indicates

the oxidation of released bromide ions or the formation of conjugated degradation byproducts.

Corrective Action:

- Protocol: Recrystallize using 2N Hydrochloric Acid (HCl) instead of pure water. The common ion effect and acidity suppress the ionization of the carboxyl groups, stabilizing the molecule against elimination [1].
- Alternative: Use anhydrous organic solvents like ethyl acetate or ethanol/water mixtures at lower temperatures (<40°C).

Q2: My reaction yield is inconsistent when using **Bromofumaric acid** as a Michael acceptor in aqueous buffers. Diagnosis: pH-Dependent Instability. Explanation: In neutral or alkaline buffers (pH > 7), the carboxylate groups are ionized. This increases the electron density of the molecule, facilitating the departure of the bromide leaving group. Corrective Action:

- Protocol: Maintain reaction pH < 6.0 if possible. If physiological pH (7.4) is required, prepare fresh solutions immediately before use. Do not store stock solutions in aqueous buffers.

Section B: Storage & Physical Changes[2]

Q3: The powder in my storage container has clumped and smells acrid. Is it still usable?

Diagnosis: Moisture sorption and HBr release. Explanation: While the acid itself is not intensely hygroscopic, surface moisture can trigger micro-degradation, releasing HBr gas. The acrid smell confirms HBr presence. The "clumping" is likely due to the formation of hydrate bridges or degradation products. Corrective Action:

- Assessment: Check the melting point. Pure (Z)-**Bromofumaric acid** melts at 185-186°C [2]. A significant depression (>5°C) indicates irreversible degradation.
- Disposal: If the smell is strong, the material is compromised and should be discarded as halogenated chemical waste.

Stability Data & Storage Specifications

The following parameters define the safe operating window for **Bromofumaric acid**.



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Recommended Storage Protocol

- Container: Amber glass or high-density polyethylene (HDPE) with a Teflon-lined cap.
- Environment: Store at +2°C to +8°C (Refrigerated). While room temperature is acceptable for short periods, cold storage retards HBr elimination.
- Desiccant: Always store secondary containment with silica gel or activated molecular sieves.

References

- OC-Praktikum. (n.d.). Addition of bromine to fumaric acid to meso-dibromosuccinic acid. Organic Chemistry Practical Course, University of Regensburg. Retrieved from [[Link](#)]

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Sources

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